

Solubility Profile of alpha-D-Lyxofuranose: A Technical Guide

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Compound of Interest

Compound Name: *alpha-D-Lyxofuranose*

Cat. No.: *B1666897*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **alpha-D-Lyxofuranose**, a pentose sugar of interest in various biochemical and pharmaceutical applications. Due to the limited availability of direct quantitative solubility data for the isolated **alpha-D-Lyxofuranose** form, this document leverages data from its parent sugar, D-Lyxose, and its close epimer, D-Xylose, to provide a robust predictive assessment. The methodologies for determining carbohydrate solubility are also detailed to empower researchers in their specific applications.

Introduction to alpha-D-Lyxofuranose

alpha-D-Lyxofuranose is a specific anomer and ring form of the five-carbon aldose, D-Lyxose. In solution, sugars like D-Lyxose exist in equilibrium between their open-chain and cyclic furanose and pyranose forms. The solubility of the overall sugar is a reflection of the combined solubilities of these interconverting isomers. Understanding the solubility of these compounds is critical for a range of applications, including reaction chemistry, formulation development, and in vitro biological assays.

Quantitative Solubility Data

Precise, experimentally determined solubility values for isolated **alpha-D-Lyxofuranose** are not readily available in published literature. However, the solubility of D-Lyxose and its C2 epimer D-Xylose provide valuable insights. The following table summarizes the available

quantitative data for these related compounds in various solvents. It is important to note that the furanose form typically represents a fraction of the total sugar in solution.

Compound	Solvent	Temperature (°C)	Solubility	Citation
D-Lyxose	Water	Not Specified	50 mg/mL	[1]
D-Xylose	Water	20	1 g in 0.8 mL (~1250 mg/mL)	[2]
D-Xylose	Water	Not Specified	555.0 mg/mL	[2]
D-(+)-Xylose	Water	Not Specified	≥51 mg/mL	[3]
D-(+)-Xylose	DMSO	Not Specified	≥46 mg/mL	[3]
D-Xylose	Methanol	21.85 - 79.85	Varies with temperature	[4]
D-Xylose	Methanol/Water Mixes	21.85 - 79.85	Varies with temperature and water content	[4]
D-Xylose	Hot Alcohol	Not Specified	Soluble	[2]
D-(+)-Xylose	Ethanol	Not Specified	Insoluble	[3]
D-Xylose	Pyridine	Not Specified	Soluble	[2]

Note: The significant variation in reported aqueous solubility for D-Xylose may be attributable to different experimental conditions and the presence of different anomers and ring forms at equilibrium.

Experimental Protocols for Solubility Determination

The determination of carbohydrate solubility can be approached through several well-established methods, ranging from qualitative assessments to rigorous quantitative analyses.

Qualitative Solubility Assessment

A straightforward method to initially assess solubility involves the direct observation of the dissolution of the carbohydrate in a given solvent.

Materials:

- **alpha-D-Lyxofuranose** (or the carbohydrate of interest)
- Selected solvents (e.g., deionized water, ethanol, methanol, DMSO, acetone)
- Test tubes or small vials
- Vortex mixer
- Water bath (optional, for assessing temperature effects)

Procedure:

- Add a small, pre-weighed amount of the carbohydrate (e.g., 1-5 mg) to a test tube.
- Add a known volume of the solvent (e.g., 1 mL) to the test tube.
- Vigorously agitate the mixture using a vortex mixer for a set period (e.g., 1-2 minutes).
- Visually inspect the solution for any undissolved solid. The absence of visible particles indicates solubility at that concentration.
- If undissolved solid remains, the mixture can be gently heated in a water bath to assess the effect of temperature on solubility.
- Observations of "soluble," "sparingly soluble," or "insoluble" are recorded.

Quantitative Solubility Determination using High-Performance Liquid Chromatography (HPLC)

For precise solubility measurements, a method involving the saturation of a solution followed by quantification of the dissolved solute using HPLC is recommended.

Materials:

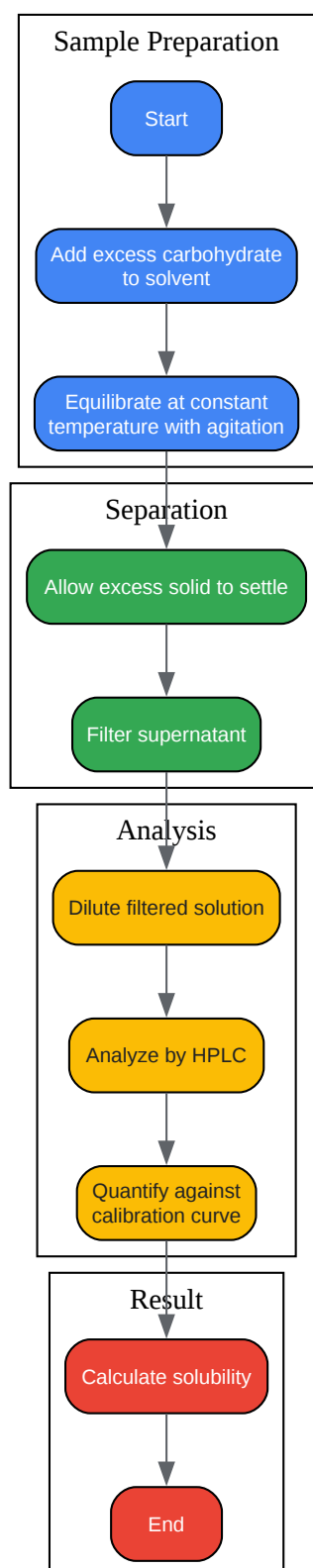
- **alpha-D-Lyxofuranose**
- Selected solvents
- Scintillation vials or similar small glass vials with screw caps
- Thermostatically controlled shaker or incubator
- Syringe filters (e.g., 0.22 μm)
- High-Performance Liquid Chromatograph (HPLC) with a suitable column for carbohydrate analysis (e.g., an amino-based column) and a refractive index detector (RID) or evaporative light scattering detector (ELSD).
- Volumetric flasks and pipettes for standard preparation.

Procedure:

- **Sample Preparation:** Add an excess amount of **alpha-D-Lyxofuranose** to a vial containing a known volume of the solvent to create a saturated solution.
- **Equilibration:** Tightly cap the vials and place them in a thermostatically controlled shaker set to the desired temperature. Allow the samples to equilibrate for a sufficient time (e.g., 24-48 hours) to ensure saturation is reached.
- **Sample Clarification:** After equilibration, allow the vials to stand undisturbed for a period to let the excess solid settle. Carefully draw the supernatant using a syringe and filter it through a syringe filter to remove any undissolved particles.
- **Dilution:** Accurately dilute the filtered, saturated solution with the mobile phase to a concentration that falls within the calibration range of the HPLC method.
- **HPLC Analysis:** Inject the diluted sample onto the HPLC system and quantify the concentration of **alpha-D-Lyxofuranose** by comparing the peak area to a calibration curve prepared from standards of known concentrations.
- **Calculation:** The solubility is calculated by multiplying the concentration determined by HPLC by the dilution factor.

Visualizing the Experimental Workflow

The following diagram illustrates a generalized workflow for the quantitative determination of carbohydrate solubility.



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Caption: Workflow for Quantitative Solubility Determination.

Conclusion

While direct quantitative solubility data for **alpha-D-Lyxofuranose** remains elusive, the information available for D-Lyxose and D-Xylose provides a strong foundation for estimating its behavior in common laboratory solvents. For researchers and drug development professionals requiring precise solubility values, the experimental protocols outlined in this guide offer a clear path to obtaining this critical data. The provided workflow visualization further clarifies the necessary steps for accurate and reproducible solubility determination. As research into rare sugars like **alpha-D-Lyxofuranose** progresses, it is anticipated that more specific physicochemical data will become available, further aiding in its application across various scientific disciplines.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. D-Xylose | C₅H₁₀O₅ | CID 135191 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. apexbt.com [apexbt.com]
- 4. pubs.acs.org [pubs.acs.org]
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